

Total Synthesis of SB-204900: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: SB-204900

Cat. No.: B1680793

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This document provides a comprehensive protocol for the total synthesis of **SB-204900**, a naturally occurring oxirane carboxamide isolated from *Clausena lansium*. The synthetic route described herein is based on the work of Reddy et al. (2009), which outlines an efficient and concise method for preparing both enantiomers of the target molecule. This protocol is intended for researchers, scientists, and drug development professionals engaged in the synthesis of bioactive natural products.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of a crucial intermediate, (2S,3R)-3-phenyloxirane-2-carboxylic acid, a precursor to **SB-204900**.

Step	Reaction	Reactants	Reagents	Solvent	Time (h)	Temp (°C)	Yield (%)
1	Epoxidation	(E)-Cinnamic acid	m-CPBA	CH ₂ Cl ₂	12	RT	95
2	Esterification	(2S,3R)-3-phenyloxirane-2-carboxylic acid	Methanol	Amberlyst-15	24	RT	92

Experimental Protocols

The following sections detail the experimental procedures for the key steps in the total synthesis of **SB-204900**.

Synthesis of (2S,3R)-3-phenyloxirane-2-carboxylic acid

Materials:

- (E)-Cinnamic acid
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (CH₂Cl₂)
- Methanol
- Amberlyst-15 resin
- Sodium bicarbonate (NaHCO₃) solution (saturated)
- Sodium sulfite (Na₂SO₃) solution (10%)
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- Epoxidation of (E)-Cinnamic acid:
 - To a solution of (E)-cinnamic acid (1.0 eq) in dichloromethane (CH₂Cl₂), add meta-chloroperoxybenzoic acid (m-CPBA) (1.5 eq) portion-wise at 0 °C.
 - Allow the reaction mixture to warm to room temperature and stir for 12 hours.

- Upon completion of the reaction (monitored by TLC), quench the reaction by adding a 10% aqueous solution of sodium sulfite (Na_2SO_3).
- Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to afford the crude epoxide.
- Esterification of (2S,3R)-3-phenyloxirane-2-carboxylic acid:
 - To a solution of the crude (2S,3R)-3-phenyloxirane-2-carboxylic acid in methanol, add Amberlyst-15 resin.
 - Stir the mixture at room temperature for 24 hours.
 - Filter the reaction mixture to remove the resin and concentrate the filtrate under reduced pressure.
 - Purify the residue by column chromatography on silica gel (EtOAc/hexane) to yield the methyl ester.

Synthesis of SB-204900

Materials:

- (2S,3R)-3-phenyloxirane-2-carboxylic acid methyl ester
- N-Methyl-(Z)-styrylamine
- Trimethylaluminum (AlMe_3)
- Toluene
- Dichloromethane (CH_2Cl_2)
- Ammonium chloride (NH_4Cl) solution (saturated)
- Anhydrous sodium sulfate (Na_2SO_4)

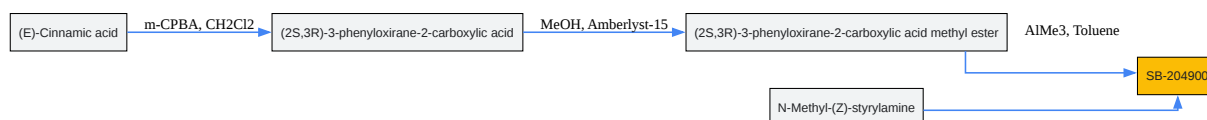
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- Amide Coupling:
 - To a solution of N-methyl-(Z)-styrylamine (1.2 eq) in toluene at 0 °C, add trimethylaluminum (AlMe₃) (2.0 M in toluene, 1.2 eq) dropwise.
 - Stir the mixture at room temperature for 30 minutes.
 - Add a solution of (2S,3R)-3-phenyloxirane-2-carboxylic acid methyl ester (1.0 eq) in toluene to the reaction mixture.
 - Heat the reaction mixture to 80 °C and stir for 12 hours.
 - Cool the reaction to 0 °C and quench by the slow addition of a saturated aqueous solution of ammonium chloride (NH₄Cl).
 - Extract the aqueous layer with dichloromethane (CH₂Cl₂).
 - Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel (EtOAc/hexane) to afford **SB-204900**.

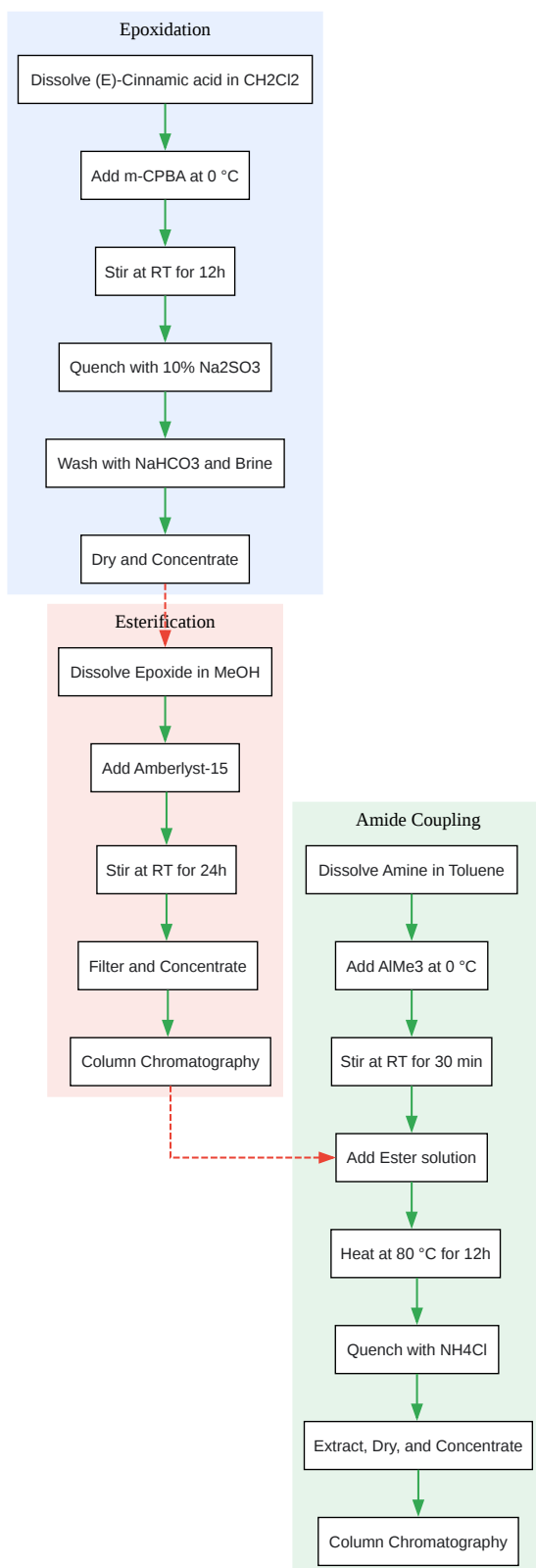
Visualizations

The following diagrams illustrate the synthetic pathway and the logical workflow of the experimental protocol.



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Caption: Synthetic pathway for the total synthesis of **SB-204900**.



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Caption: Experimental workflow for the synthesis of **SB-204900**.

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